

# allyl fluoride spectroscopic properties

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Allyl fluoride

CAS No.: 818-92-8

Cat. No.: S703554

Get Quote

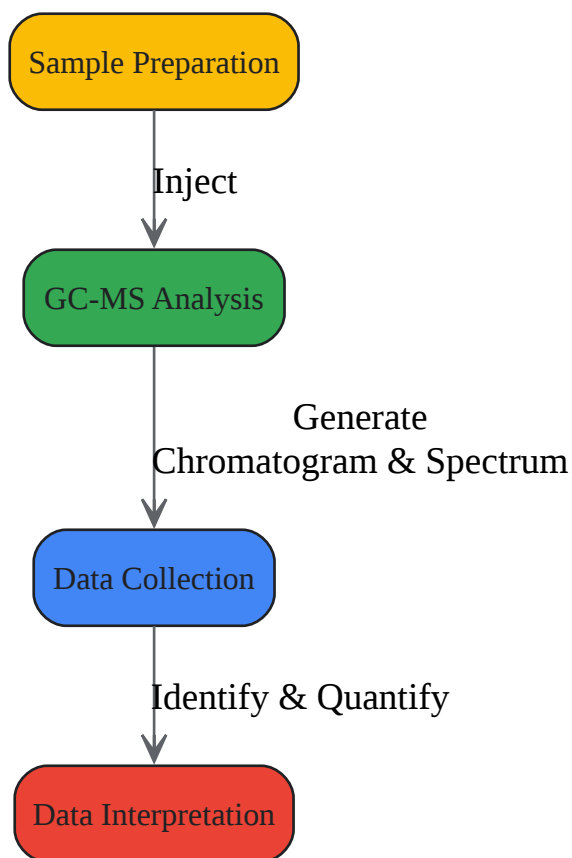
## Known Data and Analytical Context

The table below summarizes the key information I found.

Property/Category	Available Data / Context
General Information	Recognized as a volatile organic compound (VOC) by the U.S. EPA [1].
Toxicity & Safety	An IDLH (Immediately Dangerous to Life or Health) concentration is established for the related compound <b>allyl chloride</b> [2]. This highlights a category of hazardous compounds.
Analytical Method	U.S. EPA Method 8260D specifies <b>Gas Chromatography-Mass Spectrometry (GC/MS)</b> as a suitable technique for analyzing 2-fluoroethanol and other VOCs [1].
Reaction Mechanism	Theoretical (DFT) studies detail the <b>reaction mechanism for synthesizing</b> allyl fluoride derivatives from styrenes using Selectfluor [3].

## Experimental Workflow for Analysis

Based on the EPA method, here is a generalized experimental protocol for the analysis of volatile organics like **allyl fluoride** using GC-MS.



[Click to download full resolution via product page](#)

Experimental workflow for analyzing volatile organic compounds via GC-MS.

## Key Considerations for Researchers

For your in-depth guide or whitepaper, please consider the following points based on the search findings:

- **Mechanistic Insight is Available:** If your research involves the *synthesis* of **allyl fluoride** derivatives, the mechanistic investigation using Density Functional Theory (DFT) provides valuable insight into the reaction pathways and transition states [3].
- **Prioritize Safety Data:** The mention of allyl compounds in toxicological contexts [2] underscores the importance of consulting Safety Data Sheets (SDS) for **allyl fluoride** to ensure safe handling procedures in the lab.

- **Leverage Standard Methods:** The reference to an official EPA method [1] validates GC-MS as a reliable technique and can serve as a citable source for your analytical protocols.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Volatile Organic Compounds by Gas - Chromatography ... Mass [epa.gov]
2. chloride - IDLH | NIOSH | CDC Allyl [cdc.gov]
3. A mechanistic investigation of metal-free allylic ... | Research Square [researchsquare.com]

To cite this document: Smolecule. [allyl fluoride spectroscopic properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b703554#allyl-fluoride-spectroscopic-properties>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)